

Inter-laboratory comparison of 5-Methoxy-2-nitrosophenol characterization

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Compound of Interest

Compound Name: 5-Methoxy-2-nitrosophenol

CAS No.: 13895-38-0

Cat. No.: B082057

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An Inter-Laboratory Guide to the Standardized Characterization of **5-Methoxy-2-nitrosophenol**

Introduction: The Need for a Unified Analytical Framework

5-Methoxy-2-nitrosophenol is a phenolic compound with a chemical structure that suggests potential utility in various chemical synthesis and research applications. As with any compound of interest in the pharmaceutical and chemical industries, the ability to accurately and reproducibly characterize it is paramount. Inconsistent analytical data between laboratories can lead to significant delays in research, flawed conclusions, and challenges in regulatory submission. The physical and chemical properties of this compound, including its melting point of approximately 156°C and its molecular formula C₇H₇NO₃, provide a basis for characterization, but standardized methods are essential for ensuring inter-laboratory concordance^{[1][2]}.

This guide establishes a framework for an inter-laboratory comparison study designed to evaluate and harmonize the analytical methods for **5-Methoxy-2-nitrosophenol**. The primary

objective is to assess the performance of different laboratories and analytical techniques, ultimately leading to a validated, consensus methodology for its characterization. Participation in such inter-laboratory comparisons is a cornerstone of quality assurance and is a requirement for laboratories seeking or maintaining accreditation under standards like ISO/IEC 17025[3][4]. This study will focus on comparing fundamental physicochemical analysis with advanced chromatographic techniques to establish a robust analytical standard.

The Rationale and Design of the Inter-Laboratory Study

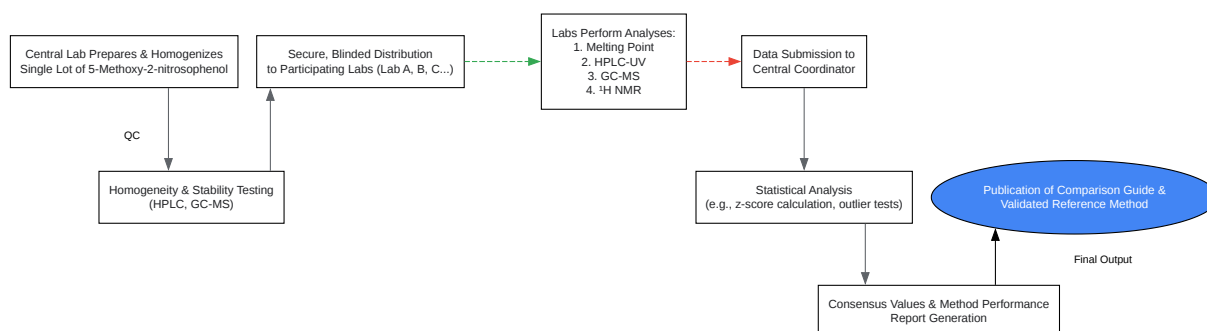
The fundamental purpose of an inter-laboratory comparison is to evaluate the performance of participating laboratories and to validate analytical methods across different sites[5]. By analyzing a homogenous, single-lot sample, we can minimize sample variability and directly compare the precision, accuracy, and reproducibility of the methods themselves.

This study is designed around three core analytical pillars:

- **Basic Physicochemical Characterization:** Establishing a baseline using a fundamental thermal property.
- **Chromatographic Purity and Quantification (Orthogonal Methods):** Employing two distinct chromatographic techniques—High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS)—to provide a comprehensive purity profile. Using orthogonal methods (methods based on different separation principles) is a powerful strategy to ensure all potential impurities are detected.
- **Structural Confirmation:** Utilizing Nuclear Magnetic Resonance (NMR) spectroscopy for unambiguous identification.

Study Workflow Overview

The entire process, from material distribution to final data analysis, is designed to be systematic and transparent.



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Caption: Workflow for the **5-Methoxy-2-nitrosophenol** inter-laboratory comparison study.

Detailed Experimental Protocols

The following protocols are provided to each participating laboratory to ensure consistency in execution. Any deviation from these methods must be documented and reported.

Melting Point Determination

- Causality: Melting point is a fundamental and sensitive indicator of purity. A sharp melting range close to the literature value (156°C) suggests high purity, while a broad or depressed range indicates the presence of impurities[1].
- Protocol:
 - Calibrate the melting point apparatus using certified standards (e.g., caffeine, vanillin).
 - Prepare three capillaries for the **5-Methoxy-2-nitrosophenol** sample.

- Set the ramp rate to 1°C/minute, starting from 145°C.
- Record the temperature at which the first drop of liquid appears (onset) and the temperature at which all solid has melted (clear point).
- Report the melting range for each of the three replicates.

High-Performance Liquid Chromatography (HPLC-UV) for Purity Analysis

- Causality: HPLC is a robust technique for separating and quantifying non-volatile and thermally sensitive compounds. It serves as an excellent primary method for purity assessment and is a common technique for analyzing phenolic compounds[6][7]. An internal standard is used to correct for variations in injection volume and ensure high quantitative accuracy.
- Protocol:
 - System Preparation:
 - Column: C18, 4.6 x 150 mm, 5 µm particle size.
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 254 nm.
 - Column Temperature: 30°C.
 - Injection Volume: 10 µL.
 - Standard and Sample Preparation:
 - Internal Standard (IS) Stock: Prepare a 1 mg/mL solution of 4-Nitrophenol in 50:50 Acetonitrile:Water.

- Standard Stock: Accurately weigh and dissolve **5-Methoxy-2-nitrosophenol** in 50:50 Acetonitrile:Water to create a 1.0 mg/mL stock solution.
- Working Standard: Create a working standard at 50 µg/mL of the analyte and 50 µg/mL of the IS.
- Sample Preparation: Prepare the distributed sample at a target concentration of 50 µg/mL with 50 µg/mL of IS.
- Analysis Sequence:
 - Equilibrate the system for 30 minutes.
 - Perform five replicate injections of the Working Standard to establish system suitability (RSD of peak area ratio < 2.0%).
 - Inject a blank (diluent).
 - Inject the sample preparation in triplicate.
- Data Reporting: Report the purity as a percentage based on area normalization (% Area) and the calculated concentration based on the internal standard calibration.

Gas Chromatography-Mass Spectrometry (GC-MS) for Impurity Profiling

- Causality: GC-MS provides an orthogonal separation technique to HPLC and offers superior specificity through mass spectrometry, allowing for the potential identification of volatile or semi-volatile impurities[7][8]. Derivatization with BSTFA is performed to increase the volatility of the phenolic hydroxyl group, improving peak shape and thermal stability.
- Protocol:
 - Derivatization:
 - Accurately weigh ~1 mg of the sample into a GC vial.
 - Add 500 µL of Acetonitrile to dissolve.

- Add 100 μ L of BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide).
- Cap the vial and heat at 70°C for 30 minutes.
- System Preparation:
 - Column: DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness (or equivalent).
 - Inlet Temperature: 250°C.
 - Injection Mode: Split (20:1).
 - Carrier Gas: Helium at 1.2 mL/min.
 - Oven Program: Start at 100°C, hold for 2 min, ramp to 280°C at 15°C/min, hold for 5 min.
 - MS Transfer Line: 280°C.
 - MS Ion Source: 230°C.
 - Scan Range: 40-450 amu.
- Analysis:
 - Inject 1 μ L of the derivatized sample.
- Data Reporting: Report the purity based on % Area of the total ion chromatogram (TIC). Report the relative retention time and mass spectra of any detected impurities representing >0.05% of the total area.

Hypothetical Data Comparison

The following tables represent a potential outcome of the inter-laboratory study, summarizing the data to be collected from three hypothetical participating laboratories.

Table 1: Physicochemical and Structural Characterization

Parameter	Laboratory A	Laboratory B	Laboratory C	Consensus Value
Melting Point (°C)	155.5 - 156.5	155.0 - 156.0	156.0 - 156.5	155.8 ± 0.5
¹ H NMR	Conforms	Conforms	Conforms	Conforms to Structure

Table 2: Chromatographic Purity Analysis

Parameter	Laboratory A	Laboratory B	Laboratory C	Method Average
HPLC Purity (% Area)	99.85%	99.79%	99.88%	99.84%
GC-MS Purity (% Area)	99.91%	99.85%	99.93%	99.90%
Major Impurity (RRT)	0.88 @ 0.07%	0.88 @ 0.11%	0.88 @ 0.06%	0.88 @ 0.08%

Conclusion and Path Forward

This guide outlines a comprehensive and scientifically rigorous approach to an inter-laboratory comparison for the characterization of **5-Methoxy-2-nitrosophenol**. By adhering to these detailed protocols, participating laboratories can generate high-quality, comparable data. The subsequent statistical analysis will not only provide a consensus value for the purity and properties of the test material but will also highlight the strengths and potential biases of each analytical technique[9]. The ultimate outcome will be the establishment of a validated, reliable, and transferable set of methods for the characterization of **5-Methoxy-2-nitrosophenol**, fostering greater consistency and confidence in results across the scientific community.

References

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